

Phenylacetaldehyde Solubility: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Phenylacetaldehyde

Cat. No.: B1677652

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **phenylacetaldehyde** in water and various organic solvents. The information is curated for professionals in research, scientific, and drug development fields, offering quantitative data, detailed experimental methodologies, and visual representations of relevant pathways and workflows.

Quantitative Solubility Data

The solubility of **phenylacetaldehyde** is a critical parameter in its application in fragrances, flavors, and as a precursor in chemical synthesis. A summary of its solubility in water and common organic solvents is presented below.

Solvent	Solubility (g/L)	Temperature (°C)	Notes
Water	2.210[1][2]	25[1][2]	Slightly soluble[3][4][5] [6][7]
Ethanol	1056.7[6]	25[6]	Soluble[3][4][8][9][10], Miscible[1][2]
80% Ethanol	1 mL in 2 mL[3][5][6]	Not Specified	Soluble
Methanol	916.97[6]	25[6]	Miscible
Diethyl Ether	Not specified	Not Specified	Soluble[4][8][9][10], Miscible[1][2]
Acetone	Not specified	Not Specified	Soluble[11]
Chloroform	Not specified	Not Specified	Soluble[8]
Propylene Glycol	Not specified	Not Specified	Soluble[3][5][6]
Oils	Not specified	Not Specified	Soluble[3][5][6]
Isopropanol	612.8[6]	25[6]	
Ethyl Acetate	2295.51[6]	25[6]	
n-Propanol	777.79[6]	25[6]	

Experimental Protocols for Solubility Determination

While specific experimental details for the solubility of **phenylacetaldehyde** in all the listed solvents are not readily available in the public domain, standardized methods are employed for such determinations. The OECD Guideline 105 provides a framework for testing the water solubility of chemicals, and its principles can be adapted for organic solvents.

OECD Guideline 105: Water Solubility

The OECD Guideline 105 describes two primary methods for determining water solubility: the Column Elution Method and the Flask Method.[2][5] The choice of method depends on the expected solubility of the substance.

Column Elution Method (for solubilities $< 10^{-2}$ g/L):

- Preparation of the Column: A microcolumn is packed with an inert support material coated with the test substance, **phenylacetaldehyde**.
- Saturation: Water is passed through the column at a slow, controlled rate to ensure that the water becomes saturated with **phenylacetaldehyde**.
- Analysis: The eluate is collected, and the concentration of **phenylacetaldehyde** is determined using a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or UV-Vis Spectroscopy.
- Equilibrium Check: The flow rate is varied to ensure that the measured solubility is independent of the flow rate, confirming that equilibrium has been reached.

Flask Method (for solubilities $> 10^{-2}$ g/L):

- Sample Preparation: An excess amount of **phenylacetaldehyde** is added to a flask containing a known volume of water.
- Equilibration: The flask is agitated at a constant temperature (e.g., 20 ± 0.5 °C) for a sufficient period to reach equilibrium.[2] Preliminary tests are often conducted to determine the necessary equilibration time.
- Phase Separation: The mixture is centrifuged or filtered to separate the undissolved **phenylacetaldehyde** from the saturated aqueous solution.
- Concentration Determination: The concentration of **phenylacetaldehyde** in the clear aqueous phase is determined using an appropriate analytical method (HPLC, GC, etc.).

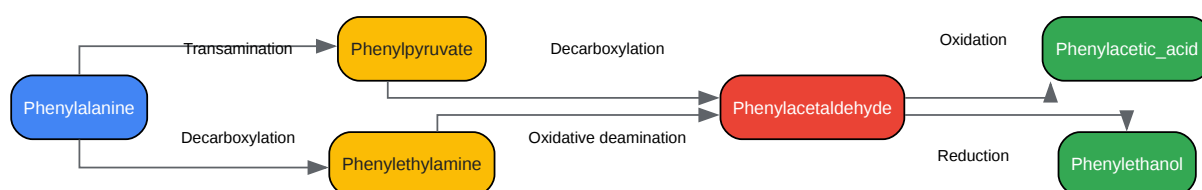
Adaptation for Organic Solvents

The Flask Method described in OECD Guideline 105 can be readily adapted for determining the solubility of **phenylacetaldehyde** in organic solvents. The key steps remain the same: equilibration of an excess of the solute with the solvent at a constant temperature, followed by separation of the undissolved portion and analysis of the saturated solution.

Visualizing Key Pathways and Workflows

Phenylalanine Metabolic Pathway

Phenylacetaldehyde is a key intermediate in the metabolism of the amino acid phenylalanine. Understanding this pathway is crucial in various fields, including biotechnology and food science.

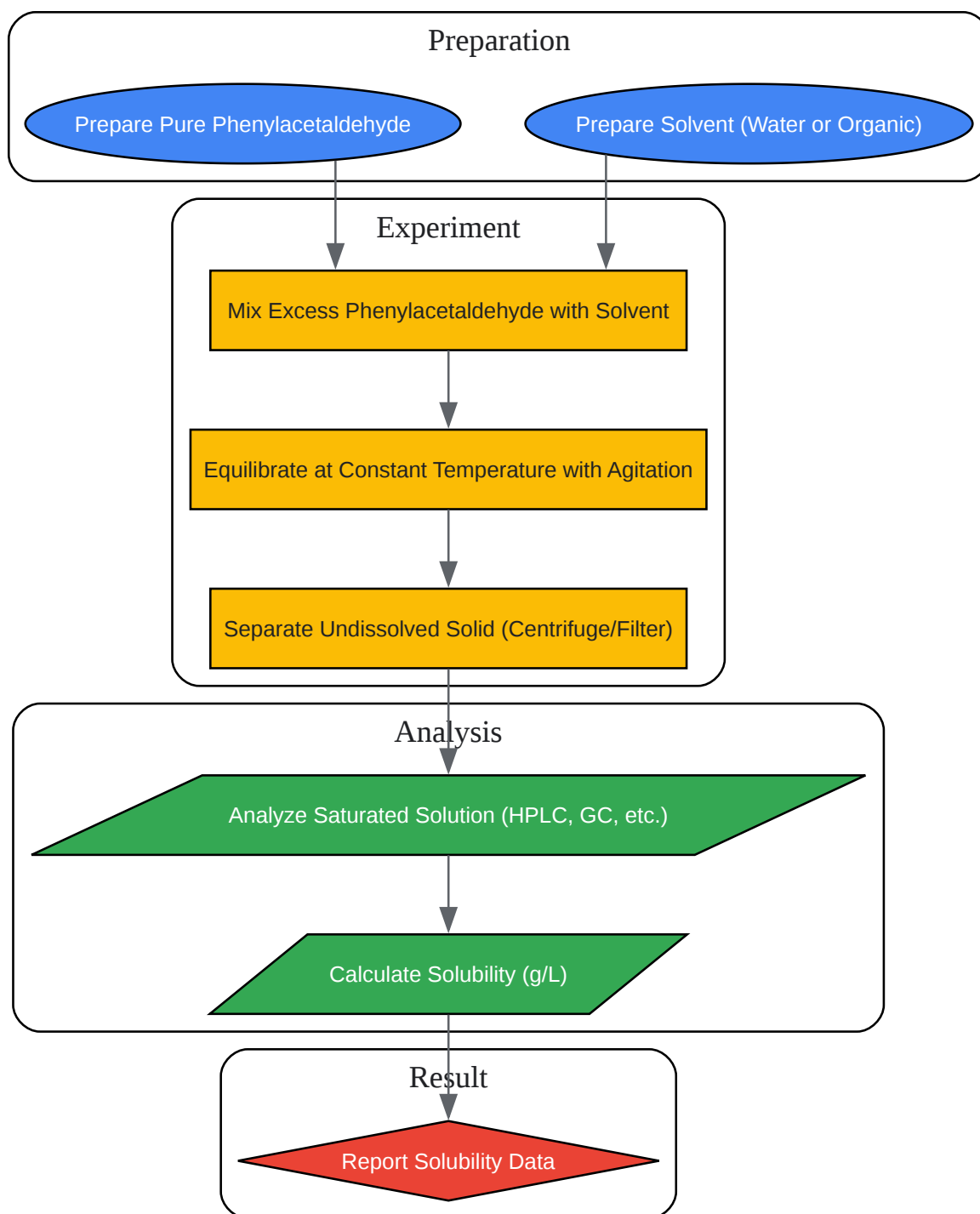


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Caption: Metabolic pathway of phenylalanine to **phenylacetaldehyde** and its subsequent products.

Experimental Workflow for Solubility Determination

The following diagram illustrates a logical workflow for determining the solubility of a compound like **phenylacetaldehyde**, based on the principles of the OECD guidelines.



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Caption: A generalized workflow for the experimental determination of solubility.

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